

Mefentrifluconazole: Application Notes and Protocols for Field Trials

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Compound of Interest

Compound Name: Mefentrifluconazole

Cat. No.: B3027861

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Introduction

Mefentrifluconazole is a novel fungicide belonging to the isopropanol-azole subgroup within the triazoles.[1] As a demethylation inhibitor (DMI), it functions by inhibiting the sterol biosynthesis pathway in fungi, which disrupts the synthesis of the cell membrane.[2][3] This document provides detailed application notes and standardized protocols for conducting field trials with **Mefentrifluconazole**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various efficacy and crop safety studies.

Application Notes

Foliar and Drench Application Rates

Mefentrifluconazole has been evaluated across a range of crops for the control of various fungal pathogens. Application rates are critical for achieving desired efficacy while ensuring crop safety. The following tables summarize tested application rates for foliar and drench applications.

Table 1: Foliar Application Rates in Field Trials

Crop	Target Disease	Application Rate	Source(s)
Pepper	Anthrachnose (Colletotrichum scovillei)	120 and 180 g a.i./ha	[1]
Hops	Powdery Mildew	3, 5, and 10 fl oz/A	[4]
Environmental Horticulture Crops	Anthrachnose, Powdery Mildew, Leaf Spot, Scab, Rust, Blight	3, 6, and 12 fl oz per 100 gal	[5][6][7]
Banana	Not specified	0.14 kg a.i./ha	[8]
Coffee	Not specified	0.16 kg a.i./ha	[8]

Table 2: Drench Application Rates in Field Trials

Crop	Target Disease	Application Rate	Source(s)
Environmental Horticulture Crops	General Disease Control	7.2, 14.4, and 28.8 fl oz per 100 gal	[5][6][7]

Application Timing and Intervals

The timing and frequency of applications are crucial for effective disease management, with protocols often specifying preventative or early-stage curative treatments.

Table 3: Application Frequency, Intervals, and Pre-Harvest Intervals (PHI)

Crop	Application Frequency	Re-treatment Interval (RTI)	Pre-Harvest Interval (PHI)	Source(s)
Pepper	3 applications	10 days	Not specified	[1]
Hops	3 applications	7 days	Not specified	[4]
Environmental Horticulture Crops	Typically 3 applications (foliar)	~14 days	Not specified	[5][6][7]
Environmental Horticulture Crops	1 application (drench)	N/A	Not specified	[5][6][7]
Banana	Up to 5 applications	Not specified	0 days	[8]
Coffee	3 applications	Not specified	45 days	[8]
Maize	1 application at tasseling stage	N/A	Not specified	[3]

Spray Volume and Delivery Method

The method of application and the volume of the spray solution can significantly impact fungicide deposition and, consequently, its efficacy.

Table 4: Spray Volume and Method Efficacy

Crop	Application Method	Spray Volume	Efficacy (% Control)	Optimal Volume	Source(s)
Pepper	Mist Sprayer	45 L/ha	58.58 - 54.03%	90 L/ha	[1] [9]
Pepper	Mist Sprayer	60 L/ha	Not specified	90 L/ha	[1]
Pepper	Mist Sprayer	90 L/ha	68.34 - 80.28%	90 L/ha	[1] [9]
Pepper	Mist Sprayer	120 L/ha	Efficacy tended to remain steady	90 L/ha	[1]
Pepper	Mist Sprayer	150 L/ha	Efficacy tended to remain steady	90 L/ha	[1]
Pepper	Conventional Sprayer	675 L/ha	59.75 - 68.55%	N/A	[1]
Hops	Not specified	Min. 50 gal/A	Not specified	Not specified	[4]
General	Not specified	Min. 10 gal/A	Not specified	Not specified	[2]

Note: Efficacy ranges for pepper reflect results from 2018 and 2019 field trials.[\[1\]](#)

Tank Mixing and Adjuvants

Mefentrifluconazole can be tank-mixed with other pesticides and agricultural products.[\[2\]](#) However, compatibility and potential for phytotoxicity should be evaluated.

- Compatibility: It can be mixed with other fungicides, insecticides, herbicides, and liquid fertilizers.[\[2\]](#)
- Testing: It is recommended to test any tank mix combination on a small portion of the crop before large-scale application to ensure no phytotoxic response occurs.[\[2\]](#)

- Adjuvants: The use of adjuvants, such as "Induce," has been noted in field trial protocols.[4]

Experimental Protocols

Protocol 1: Field Efficacy Trial

This protocol outlines a standard procedure for evaluating the efficacy of **Mefentrifluconazole** against a target pathogen in a field setting.

1. Experimental Design:

- Layout: Employ a randomized complete block design (RCBD).[1][4]
- Replicates: Use a minimum of four replicate plots for each treatment.[1][4]
- Plot Size: Plot dimensions should be sufficient to minimize spray drift between plots and allow for representative disease assessment (e.g., 40 m² to 150 m²).[1]
- Treatments: Include an untreated control, **Mefentrifluconazole** at various rates, and a relevant commercial standard fungicide for comparison.

2. Application of Treatments:

- Equipment: Use application equipment that ensures uniform coverage and simulates commercial application techniques. Calibrate all equipment before use.[4]
- Timing: Begin applications preventatively or at the first sign of disease, as specified by the research objectives.[4] Apply all initial treatments on the same day.[4]
- Inoculation: If natural disease pressure is insufficient, plots may be artificially inoculated 1-2 days after the first fungicide application.[4]

3. Data Collection and Assessment:

- Disease Severity/Incidence: Assess disease at regular intervals (e.g., 7-14 days) and at the end of the trial using a standardized rating scale.
- Yield and Quality: Measure crop yield and assess quality parameters relevant to the crop (e.g., fruit size, marketability).
- Deposition Analysis: For studies optimizing spray parameters, collect representative samples (e.g., fruit, leaves) shortly after application to analyze fungicide deposition.[1]

4. Data Analysis:

- Analyze data using analysis of variance (ANOVA) appropriate for an RCBD.

- Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatments ($P \leq 0.05$).^[9]

Protocol 2: Crop Safety (Phytotoxicity) Trial

This protocol is designed to evaluate the potential for **Mefentrifluconazole** to cause injury to the target crop.

1. Experimental Design:

- Layout: Use a randomized complete block design.
- Replicates: A minimum of ten plants per replicate treatment is required.^{[5][6]}
- Treatments: Include an untreated control (water spray) and **Mefentrifluconazole** at 1X, 2X, and 4X the proposed label rate.^[6]

2. Application of Treatments:

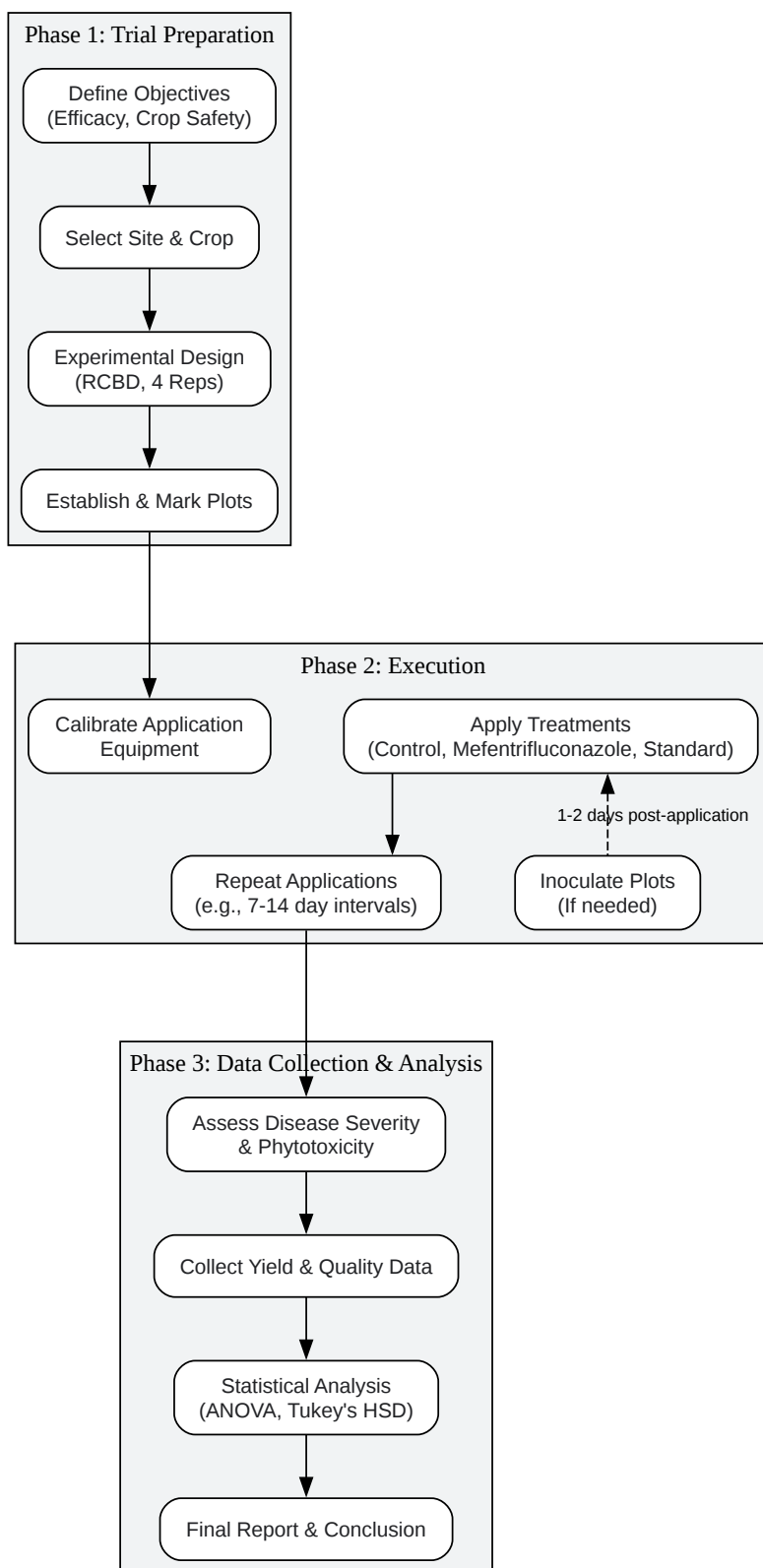
- Apply treatments as either foliar sprays or soil drenches, consistent with proposed use patterns.^{[5][6]}
- For foliar applications, typically three applications are made at a 14-day interval.^{[5][6]}

3. Data Collection and Assessment:

- Phytotoxicity Ratings: Visually assess plants for any signs of injury (e.g., chlorosis, necrosis, stunting, malformation) on a weekly basis for up to six weeks after the initial application.^{[5][6]}
- Rating Scale: Use a standardized scale, such as 0 to 10, where 0 = no phytotoxicity and 10 = complete plant death. A rating of 3 or higher is often considered commercially unacceptable.^{[5][6]}

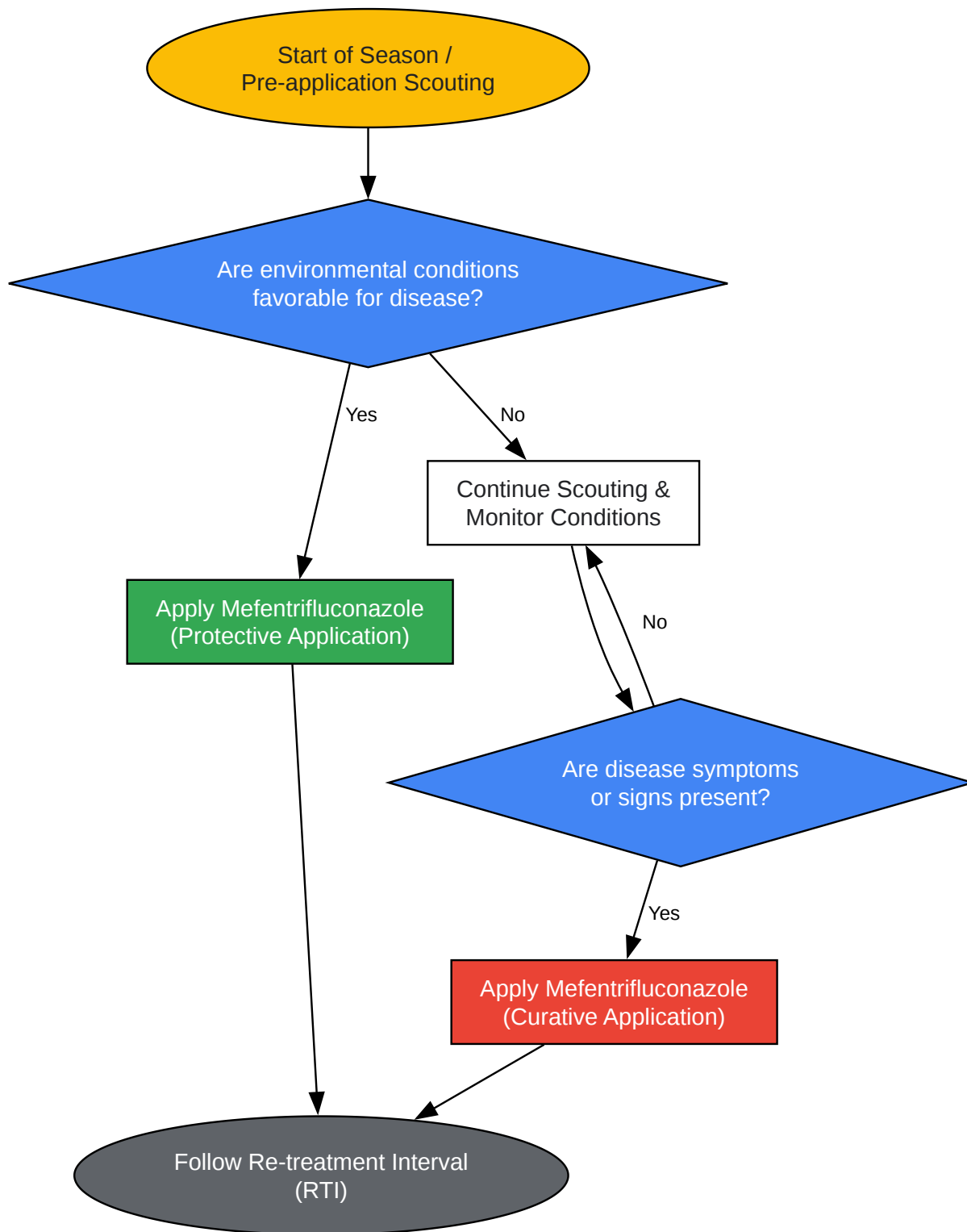
Visualizations

The following diagrams illustrate common workflows and logical relationships in the design and execution of **Mefentrifluconazole** field trials.



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Caption: General workflow for a **Mefentrifluconazole** field trial.



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